

A Researcher's Guide to Selecting Succinic Acid-13C4 Suppliers

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Compound of Interest

Compound Name: Succinic acid-13C4

Cat. No.: B1316312

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For researchers in metabolic studies, drug development, and other scientific fields requiring stable isotope-labeled compounds, the quality and reliability of these reagents are paramount. **Succinic acid-13C4**, a key tracer in metabolic flux analysis and an internal standard in mass spectrometry, is offered by several suppliers. This guide provides an objective comparison of major suppliers based on their product specifications, and outlines experimental protocols for independent verification of product quality.

Data Presentation: Comparison of Supplier Specifications

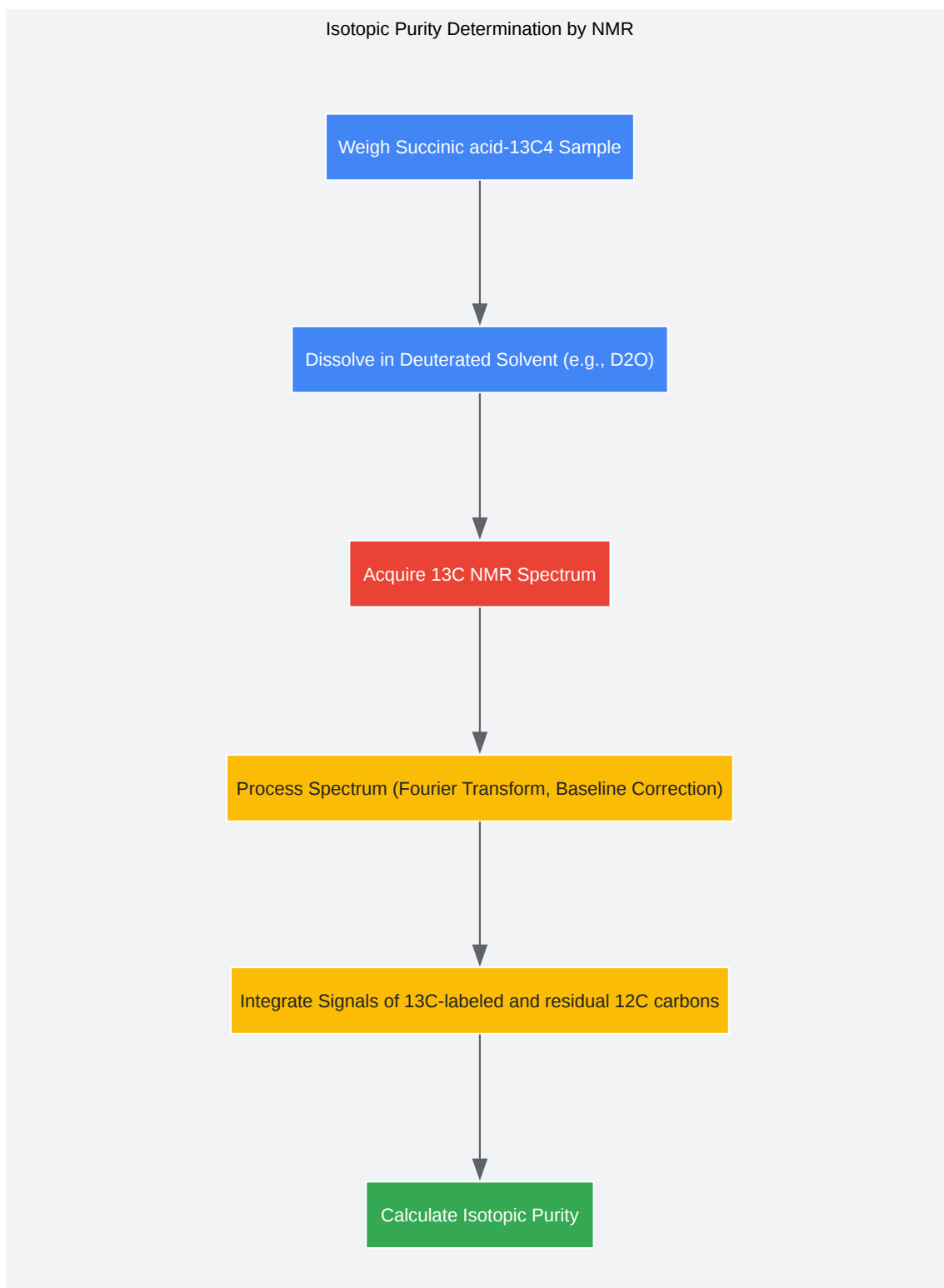
The following table summarizes the publicly available product specifications for **Succinic acid-13C4** from prominent suppliers. It is important to note that while this data is useful for initial screening, researchers should always request a lot-specific Certificate of Analysis (COA) for detailed experimental results before purchase.

Supplier	Product Number	Isotopic Purity (atom % ¹³ C)	Chemical Purity	CAS Number	Molecular Weight
Sigma-Aldrich	491985	99%	≥99% (CP)	201595-67-7	122.06
Cambridge Isotope Laboratories, Inc.	CLM-1571	99%	≥98% ^{[1][2]}	201595-67-7 ^{[1][2]}	122.06 ^{[1][2]}
Santa Cruz Biotechnology, Inc.	sc-224423	Not Specified	Not Specified	61128-08-3	120.07
Eurisotop	CLM-1571-0.1	99%	98% ^[3]	201595-67-7 ^[3]	-

Note: "Not Specified" indicates that the information was not readily available on the product page. Researchers are strongly encouraged to contact the supplier directly for this information.

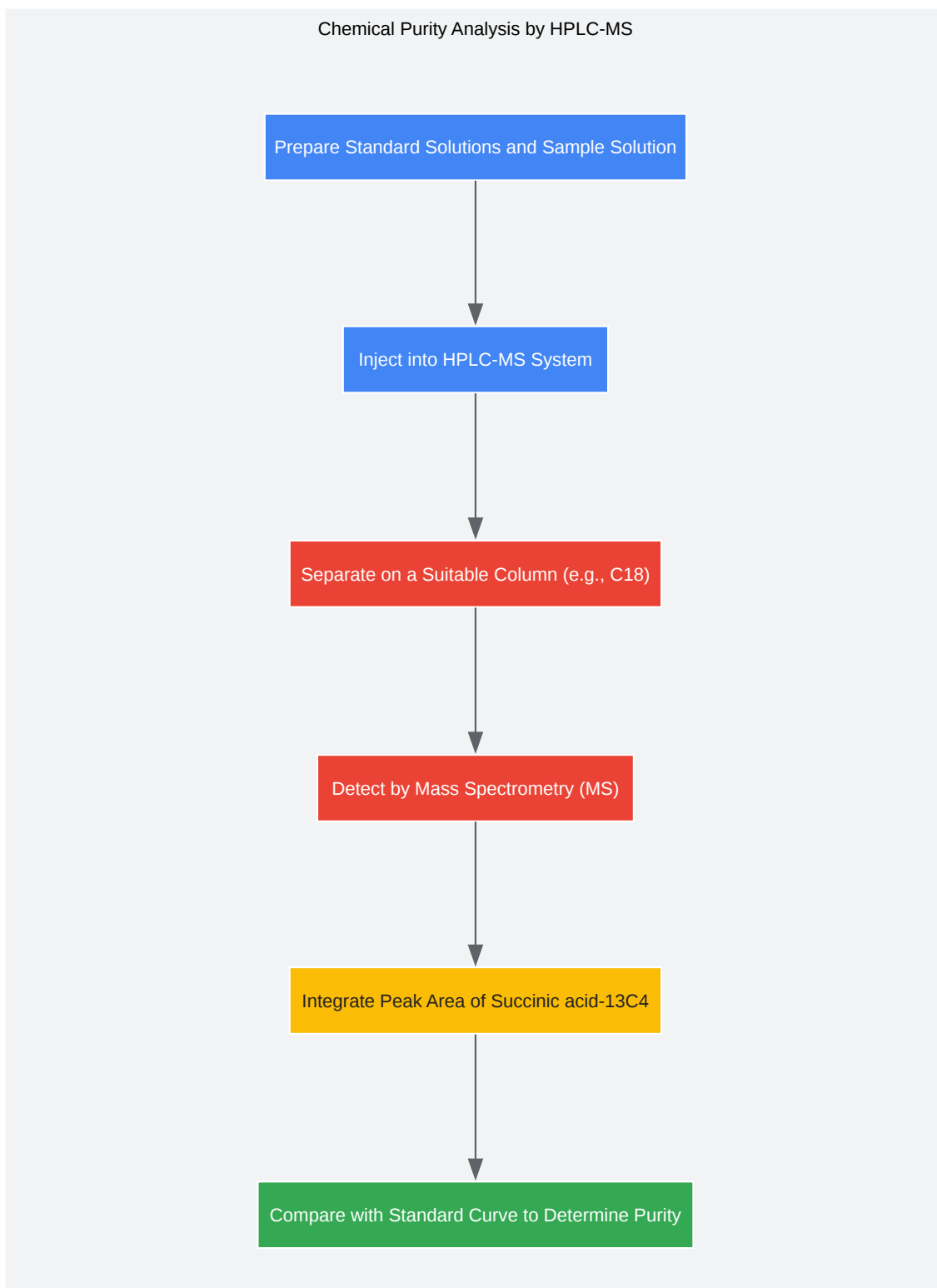
Mandatory Visualization

The following diagrams illustrate key experimental workflows for the quality control of **Succinic acid-¹³C4**.



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Workflow for determining the isotopic purity of **Succinic acid-13C4** using NMR spectroscopy.



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Workflow for the analysis of chemical purity of **Succinic acid-13C4** by HPLC-MS.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide. These protocols are based on established analytical techniques for isotopically labeled compounds.

Determination of Isotopic Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To quantify the atomic percentage of ^{13}C in the **Succinic acid- $^{13}\text{C}_4$** sample.

Materials:

- **Succinic acid- $^{13}\text{C}_4$** sample
- Deuterated solvent (e.g., Deuterium Oxide - D_2O)
- NMR tubes
- High-field NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the **Succinic acid- $^{13}\text{C}_4$** sample and dissolve it in 0.6 mL of D_2O in a clean NMR tube. Ensure the sample is fully dissolved.
- **NMR Acquisition:**
 - Insert the NMR tube into the spectrometer.
 - Acquire a quantitative ^{13}C NMR spectrum. It is crucial to use a long relaxation delay (D1), typically 5 times the longest T1 relaxation time of the carbon nuclei, to ensure accurate integration. A pulse program with proton decoupling should be used.
- **Data Processing and Analysis:**
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID) to obtain the final spectrum.

- Identify and integrate the signals corresponding to the ^{13}C -labeled carboxyl and methylene carbons.
- If any residual signals from the corresponding ^{12}C -carbons are visible (often as small satellite peaks), integrate these as well.
- The isotopic purity is calculated using the following formula: $\text{Isotopic Purity (\%)} = [\text{Integral of } ^{13}\text{C signal} / (\text{Integral of } ^{13}\text{C signal} + \text{Integral of } ^{12}\text{C signal})] \times 100$

Determination of Chemical Purity by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

Objective: To identify and quantify any chemical impurities in the **Succinic acid- $^{13}\text{C}_4$** sample.

Materials:

- **Succinic acid- $^{13}\text{C}_4$** sample
- HPLC-grade water
- HPLC-grade acetonitrile or methanol
- Formic acid (or other suitable mobile phase additive)
- A certified reference standard of unlabeled Succinic Acid (if available)
- HPLC system coupled to a mass spectrometer (e.g., TOF or Orbitrap for high-resolution mass analysis)
- A suitable HPLC column (e.g., reversed-phase C18 or HILIC for polar compounds)

Procedure:

- Standard and Sample Preparation:
 - Prepare a stock solution of the **Succinic acid- $^{13}\text{C}_4$** sample in a suitable solvent (e.g., 50:50 water:acetonitrile) at a concentration of approximately 1 mg/mL.

- Prepare a series of dilutions from a certified reference standard of unlabeled succinic acid to create a calibration curve.
- Prepare a working solution of the **Succinic acid-13C4** sample for injection (e.g., 1 µg/mL).
- LC-MS Analysis:
 - Set up the HPLC method with a suitable mobile phase gradient. For a C18 column, a typical gradient would be from a high aqueous content to a high organic content (e.g., 95% water with 0.1% formic acid to 95% acetonitrile with 0.1% formic acid).
 - Equilibrate the column with the initial mobile phase conditions.
 - Inject the prepared standard and sample solutions.
 - The mass spectrometer should be operated in full scan mode in negative ion mode to detect the deprotonated molecule $[M-H]^-$.
- Data Analysis:
 - Identify the chromatographic peak corresponding to **Succinic acid-13C4** based on its retention time and accurate mass-to-charge ratio (m/z).
 - Search for other peaks in the chromatogram that could correspond to impurities.
 - Quantify the purity of the **Succinic acid-13C4** by calculating the area of its peak as a percentage of the total area of all detected peaks. For more accurate quantification, use the calibration curve generated from the reference standard.

By carefully considering the suppliers' specifications and, where possible, performing independent verification using the protocols outlined above, researchers can confidently select the most appropriate source of **Succinic acid-13C4** for their specific experimental needs, ensuring the accuracy and reliability of their results.

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References

- 1. Succinic acid ($\text{C}_4\text{H}_6\text{O}_4$, 99%) - Cambridge Isotope Laboratories, CLM-1571-0.25 [isotope.com]
- 2. Succinic acid ($\text{C}_4\text{H}_6\text{O}_4$, 99%) - Cambridge Isotope Laboratories, CLM-1571-0.1 [isotope.com]
- 3. SUCCINIC ACID | Eurisotop [eurisotop.com]
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